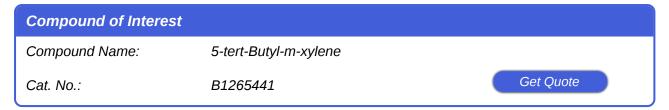




Commercial suppliers of 1-tert-Butyl-3,5-dimethylbenzene

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An In-depth Technical Guide to 1-tert-Butyl-3,5-dimethylbenzene for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of 1-tert-Butyl-3,5-dimethylbenzene, a key aromatic hydrocarbon intermediate. The information is tailored for researchers, scientists, and professionals in drug development, with a focus on its commercial availability, physicochemical properties, and synthetic applications.

Commercial Availability

1-tert-Butyl-3,5-dimethylbenzene is readily available from a variety of chemical suppliers, ensuring a stable supply chain for research and development as well as for larger-scale manufacturing processes. The compound is offered in various purity grades and quantities to suit different applications.

Table 1: Commercial Suppliers of 1-tert-Butyl-3,5-dimethylbenzene



Supplier	Product Name/Synonym	Purity	Available Quantities
Simson Pharma Limited	1-tert-Butyl-3,5- dimethylbenzene	High Quality (Certificate of Analysis provided)	Custom Synthesis
Santa Cruz Biotechnology	1-tert-Butyl-3,5- dimethylbenzene	Research Grade	Not specified
Amitychem	5-TERT-BUTYL-M- XYLENE	≥99.00%, Industrial Grade/98%	Bulk quantities
Sigma-Aldrich	1-tert-Butyl-3,5- dimethylbenzene	98%	Not specified
Fisher Scientific	5-tert-Butyl-m-xylene	Not specified	25g
Glyko	1-(Tert-butyl)-3,5- dimethylbenzene (Standard)	Analytical Standard	Not specified
Manas Petro Chem	1 tert-butyl 3 5 dimethyl benzene	Not specified	200L

Physicochemical Properties

A thorough understanding of the physicochemical properties of 1-tert-Butyl-3,5-dimethylbenzene is essential for its handling, application in synthesis, and for analytical purposes.

Table 2: Physicochemical Data of 1-tert-Butyl-3,5-dimethylbenzene



Property	Value	Source(s)
IUPAC Name	1-tert-Butyl-3,5- dimethylbenzene	[1]
Synonyms	5-tert-Butyl-m-xylene, 5-tert- Butyl-1,3-dimethylbenzene	[2][3]
CAS Number	98-19-1	[2]
Molecular Formula	C12H18	[2]
Molecular Weight	162.27 g/mol	[2]
Appearance	Clear colourless to slightly yellow liquid	[4]
Density	0.867 g/mL at 25 °C	[2]
Melting Point	-18 °C	[3]
Boiling Point	205-206 °C	[2]
Flash Point	68 °C (154.4 °F) - closed cup	[2]
Refractive Index	n20/D 1.495	[2]
Vapor Pressure	0.4 hPa at 20 °C	[3]
Solubility	Not miscible or difficult to mix with water.	[5]

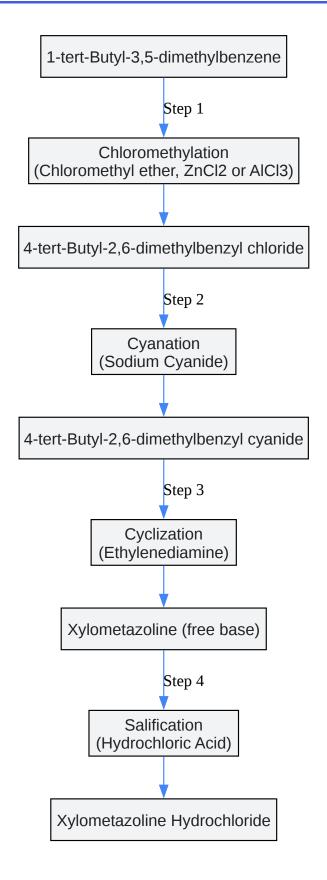
Synthetic Applications and Experimental Protocols

1-tert-Butyl-3,5-dimethylbenzene is a versatile starting material in organic synthesis, notably in the production of pharmaceuticals and other specialty chemicals. Its primary applications include the synthesis of the nasal decongestant xylometazoline and bulky diaryl disulfides, which are precursors to fluorinating agents.[2][6][7]

Synthesis of Xylometazoline Hydrochloride

Xylometazoline is synthesized from 1-tert-butyl-3,5-dimethylbenzene through a multi-step process involving chloromethylation, cyanation, cyclization, and salification.[8][9]





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Synthetic workflow for Xylometazoline Hydrochloride.

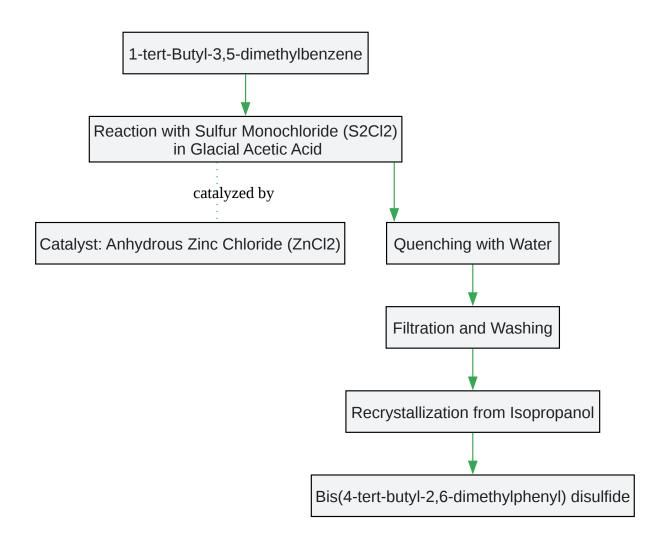


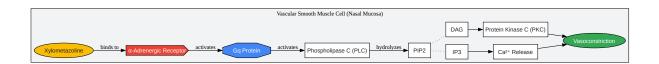
- Combine 81 grams (0.5 mole) of 1,3-dimethyl-5-tert-butylbenzene with 13.6 grams (0.1 mole) of zinc chloride.
- Slowly add 41 grams (0.5 mole) of chloromethyl ether to the mixture.
- Maintain the reaction temperature at 45-50 °C for 2.5 hours.
- After cooling to room temperature, add 120 ml of water.
- Following work-up, 93.6 grams (0.44 mole) of 2,6-dimethyl-4-tert-butyl-1-chloromethylbenzene is obtained, yielding 89%.
- Cyanation: The resulting 4-tert-Butyl-2,6-dimethylbenzyl chloride is then reacted with a cyanide salt, such as sodium cyanide, to form 4-tert-Butyl-2,6-dimethylbenzyl cyanide.[8][10]
- Cyclization: The benzyl cyanide intermediate undergoes cyclization with ethylenediamine to form the imidazoline ring of the xylometazoline base.[8]
- Salification: Finally, the xylometazoline base is treated with hydrochloric acid to produce the stable and water-soluble xylometazoline hydrochloride salt.[8]

Synthesis of Bis(4-tert-butyl-2,6-dimethylphenyl) Disulfide

This bulky diaryl disulfide is an important intermediate for producing fluorinating agents.[7]







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